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Compound of Interest

Compound Name: Ethyl 4-(4-oxocyclohexyl)benzoate

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This application note provides a detailed two-step synthesis protocol for **Ethyl 4-(4-oxocyclohexyl)benzoate**, a valuable intermediate in pharmaceutical and materials science research. The synthesis involves the reduction of a keto-ester precursor followed by the oxidation of the resulting alcohol.

Reaction Scheme

The overall synthetic pathway is as follows:



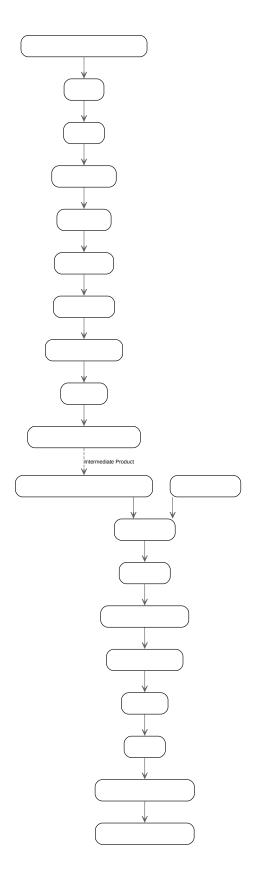
Ethyl 4-oxocyclohexanecarboxylate

1. NaBH4, Ethanol

Ethyl 4-hydroxycyclohexanecarboxylate

2. Jones Reagent (CrO3, H2SO4, Acetone)

Ethyl 4-(4-oxocyclohexyl)benzoate





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